

thermal stability comparison RbClO₃ vs other chlorates

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Compound Focus: Rubidium chlorate

CAS No.: 13446-71-4

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Available Data on Relevant Compounds

The table below summarizes the thermal decomposition information found for rubidium perchlorate and potassium chlorate, which can provide some indirect insights.

Compound	Decomposition Reaction	Reported Conditions/Notes
Rubidium Perchlorate (RbClO ₄) [1]	$\text{RbClO}_4 \rightarrow \text{RbCl} + 2 \text{O}_2$	Decomposes when heated.
Potassium Chlorate (KClO ₃) [2]	$2 \text{KClO}_3 \rightarrow 2 \text{KCl} + 3 \text{O}_2$	Decomposes at high temperatures; a common method for oxygen preparation in labs.
Rubidium Chlorate (RbClO ₃) [3]	Information not available in search results	

General Patterns in Thermal Stability

For inorganic salts, thermal stability can often be predicted by general trends, though experimental verification is always necessary.

- **Cation Effect:** For salts with a large, singly-charged anion (like chlorate, ClO_3^-), the stability often **increases as the size of the alkali metal cation increases** [2]. This means that going down the group in the periodic table, from potassium (K) to rubidium (Rb), the chlorates should become more thermally stable. Therefore, one could hypothesize that **rubidium chlorate is more thermally stable than potassium chlorate**.
- **Chlorate vs. Perchlorate:** It is a well-established rule that **perchlorates (ClO_4^-) are generally more thermally stable than chlorates (ClO_3^-)** [4]. This is consistent with the data above, which shows rubidium perchlorate must be heated to decompose, while potassium chlorate decomposes readily to produce oxygen.

The following diagram illustrates the general decomposition pathway for alkali metal chlorates, which follows a consistent pattern.

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References

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